

Calcium lactate gluconate chemical structure and properties

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Compound of Interest

Compound Name: Calcium lactate gluconate

Cat. No.: B105414

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An In-Depth Technical Guide to Calcium Lactate Gluconate

For Researchers, Scientists, and Drug Development Professionals

Core Concepts: Chemical Structure and Identity

Calcium lactate gluconate is a composite of calcium with lactate and gluconate anions. It can exist as a simple mixture of calcium lactate and calcium gluconate, or as a distinct chemical entity. One commonly cited chemical formula for the compound is

$\text{Ca}_5(\text{C}_3\text{H}_5\text{O}_3)_6 \cdot (\text{C}_6\text{H}_{11}\text{O}_7)_4 \cdot 2\text{H}_2\text{O}$ [1][2]. Another patented formulation describes a single molecule with the general structure $\text{CH}_2\text{OH}-(\text{CHOH})_4-\text{COOCaCOO}-\text{CH}(\text{OH})-\text{CH}_3$. This ambiguity in its precise nature—a defined compound versus a mixture—is a critical consideration in research and development, impacting stoichiometry, manufacturing, and regulatory filings.

The CAS number for **calcium lactate gluconate** is 11116-97-5.

Physicochemical Properties

Calcium lactate gluconate is a white, odorless, and tasteless crystalline powder [3]. Its key properties are summarized in the table below, offering a comparative overview for formulation and development.

Property	Value	Source(s)
Appearance	White, odorless, tasteless crystalline powder	[3]
Solubility in Water	400 g/L	[2]
Taste	Neutral	[3]
Bioavailability	High, greater than or equal to other calcium salts like calcium carbonate and calcium citrate.	[4]

Experimental Protocols for Physicochemical Characterization

A standardized method to determine the aqueous solubility of **calcium lactate gluconate** involves preparing a saturated solution and quantifying the dissolved calcium concentration.

Protocol:

- Preparation of Saturated Solution: Add an excess amount of **calcium lactate gluconate** to a known volume of deionized water in a sealed container.
- Equilibration: Agitate the mixture at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation: Filter the suspension to remove any undissolved solid, yielding a clear, saturated solution.
- Quantification of Calcium: Analyze the calcium concentration in the filtrate using a validated analytical technique such as Atomic Absorption Spectroscopy (AAS) or titration with EDTA[5].
- Calculation: Express the solubility in grams per liter (g/L) based on the determined calcium concentration and the molecular weight of **calcium lactate gluconate**.

The tendency of a substance to absorb moisture from the air is a critical parameter for storage and handling. The European Pharmacopoeia outlines a general method for this assessment.

Protocol:

- **Sample Preparation:** Accurately weigh a sample of **calcium lactate gluconate**.
- **Controlled Environment:** Place the sample in a desiccator maintained at a constant relative humidity (e.g., 80% RH using a saturated ammonium chloride solution) and temperature (e.g., 25 °C)[6].
- **Equilibration and Measurement:** After a defined period (e.g., 24 hours), re-weigh the sample.
- **Classification:** The percentage increase in weight determines the hygroscopicity classification (e.g., non-hygroscopic, slightly hygroscopic, etc.)[6]. For more detailed analysis, gravimetric sorption analyzers can be used to generate moisture sorption-desorption isotherms[7].

Stability testing is crucial to determine the shelf-life and storage conditions. This involves subjecting the material to various environmental conditions over time.

Protocol:

- **Sample Storage:** Store samples of **calcium lactate gluconate** in controlled environmental chambers at various temperature and humidity conditions (e.g., 25°C/60% RH, 40°C/75% RH) as per ICH guidelines.
- **Time Points:** At specified time intervals (e.g., 0, 3, 6, 12, 24 months), withdraw samples for analysis.
- **Analytical Testing:** Analyze the samples for appearance, moisture content, assay of calcium, and the presence of any degradation products. High-performance liquid chromatography (HPLC) can be employed to separate and quantify potential impurities or degradation products[8].
- **Data Analysis:** Evaluate any changes in the physicochemical properties over time to establish the stability profile and recommend appropriate storage conditions and shelf-life.

Pharmacokinetic Profile

The high bioavailability of calcium from **calcium lactate gluconate** is a key advantage in drug development and nutritional supplementation[4].

Absorption

Calcium absorption from the gastrointestinal tract is a complex process. Studies comparing different calcium salts have shown that the absorption of calcium from a lactogluconate/carbonate solution is approximately 25%[9]. The solubility of the calcium salt plays a role, but it is not the sole determinant of absorption efficiency[9][10].

Distribution, Metabolism, and Excretion

Once absorbed, calcium enters the systemic circulation and is distributed throughout the body, with the vast majority being incorporated into bone tissue. The lactate and gluconate anions are metabolized through normal physiological pathways. Excretion of unabsorbed calcium occurs primarily through the feces, while absorbed calcium is filtered by the kidneys, with a significant portion being reabsorbed.

Experimental Protocol for Bioavailability Assessment

In vivo studies in animal models or humans are necessary to determine the pharmacokinetic parameters of calcium from **calcium lactate gluconate**.

Protocol (Rat Model):

- **Animal Model:** Utilize a validated rat model for calcium absorption studies[10].
- **Dosing:** Administer a known dose of **calcium lactate gluconate** orally to the rats. A control group receiving a different calcium salt (e.g., calcium carbonate) should be included for comparison.
- **Blood Sampling:** Collect blood samples at predetermined time points post-administration.
- **Calcium Analysis:** Analyze the serum samples for calcium concentration using a validated method like AAS.
- **Pharmacokinetic Analysis:** Calculate key pharmacokinetic parameters such as C_{max} (maximum concentration), T_{max} (time to maximum concentration), and AUC (area under the

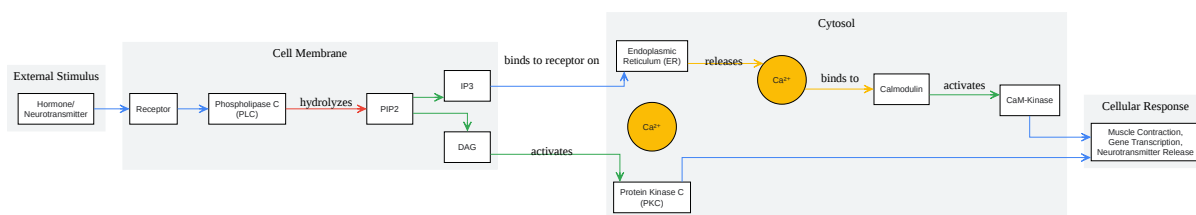
curve) to assess the rate and extent of calcium absorption.

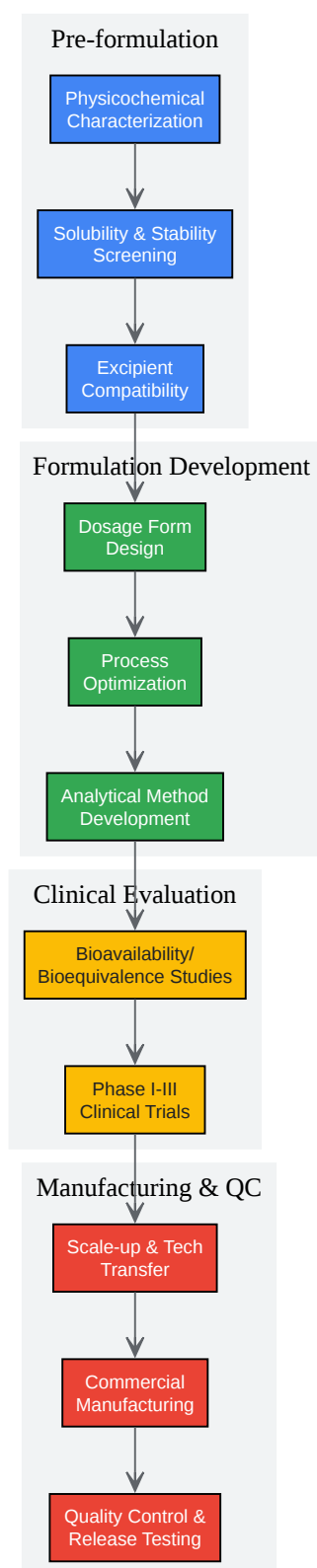
Biological Interactions and Signaling Pathways

The primary biological role of **calcium lactate gluconate** is to serve as a source of calcium ions (Ca^{2+}). Calcium is a ubiquitous second messenger involved in a multitude of cellular processes.

Calcium Signaling Pathways

Elevations in intracellular calcium concentration trigger a cascade of events by binding to and activating various proteins, including calmodulin and troponin. This can lead to diverse physiological responses such as muscle contraction, neurotransmitter release, and gene transcription. A simplified representation of a generic calcium signaling pathway is provided below.





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